

# 4-(Trimethylsilyl)morpholine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Trimethylsilyl)morpholine

Cat. No.: B079675

[Get Quote](#)

An in-depth technical guide on the core molecular properties of **4-(Trimethylsilyl)morpholine**, designed for researchers, scientists, and drug development professionals.

## Physicochemical Data of 4-(Trimethylsilyl)morpholine

**4-(Trimethylsilyl)morpholine**, also known as N-(Trimethylsilyl)morpholine, is an organosilicon compound utilized as a reagent in organic synthesis, including for the synthesis of deoxynucleosides.<sup>[1][2]</sup> Its key molecular identifiers and properties are summarized below.

Data Point	Value
Molecular Formula	C <sub>7</sub> H <sub>17</sub> NOSi <sup>[2][3][4][5]</sup>
Molecular Weight	159.30 g/mol <sup>[3][4]</sup>
CAS Number	13368-42-8 <sup>[1][3][5]</sup>
Appearance	Clear colorless to pale yellow liquid <sup>[1][2]</sup>
Density	0.897 g/mL at 25 °C <sup>[1][3][4]</sup>
Boiling Point	160 °C <sup>[1][3][4]</sup>
Refractive Index	n <sub>20/D</sub> 1.441 <sup>[1][2][3][4]</sup>

## Structural and Logical Relationships

The following diagram illustrates the connection between the common name of the compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Derivation of molecular weight from the molecular formula of the compound.

## Experimental Protocol: Silylation of an Alcohol

A common application of **4-(Trimethylsilyl)morpholine** is in the protection of hydroxyl groups in alcohols through silylation. A generalized experimental protocol for this procedure is as follows:

Objective: To introduce a trimethylsilyl (TMS) protecting group onto a primary alcohol using **4-(Trimethylsilyl)morpholine**.

Materials:

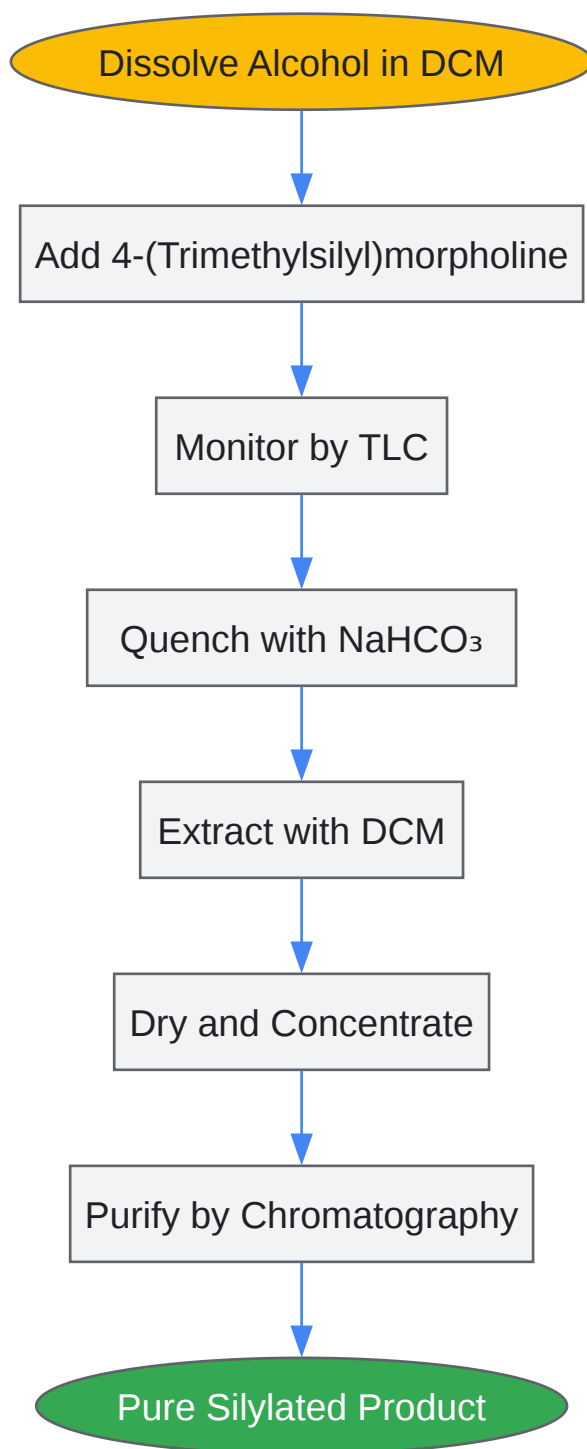
- Primary alcohol
- **4-(Trimethylsilyl)morpholine**
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert gas supply (Nitrogen or Argon)

- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** The primary alcohol (1.0 equivalent) is dissolved in anhydrous DCM in a round-bottom flask under an inert atmosphere.
- **Reagent Addition:** **4-(Trimethylsilyl)morpholine** (1.2 equivalents) is added dropwise to the stirred solution at room temperature.
- **Reaction Monitoring:** The reaction progress is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching:** The reaction is carefully quenched by the slow addition of saturated aqueous  $\text{NaHCO}_3$ .
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted twice with DCM. The combined organic layers are washed with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous  $\text{MgSO}_4$ , filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude silylated product.
- **Purification:** The crude product is purified by flash column chromatography on silica gel to afford the pure TMS-protected alcohol.

The workflow for this experimental protocol is visualized below.



[Click to download full resolution via product page](#)

Caption: Workflow for the silylation of an alcohol using **4-(Trimethylsilyl)morpholine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-(Trimethylsilyl)morpholine | 13368-42-8 [chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-(三甲基硅基)吗啉 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 13368-42-8 CAS MSDS (4-(Trimethylsilyl)morpholine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [4-(Trimethylsilyl)morpholine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079675#4-trimethylsilyl-morpholine-molecular-weight-and-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)